

Essential Guide to the Proper Disposal of Basolite F300

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Compound of Interest

Compound Name: *Basolite F300*

Cat. No.: *B12053979*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety extends to the proper disposal of all chemical waste. **Basolite F300**, an iron-based metal-organic framework (MOF), requires careful handling and adherence to specific disposal protocols due to its hazardous nature. This guide provides essential, step-by-step instructions for the safe and compliant disposal of **Basolite F300**.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is critical to consult the Safety Data Sheet (SDS) for **Basolite F300**. This document contains comprehensive information on potential hazards and safety precautions.

Key Hazards:

- Harmful if swallowed.[\[1\]](#)
- Causes skin irritation.[\[1\]](#)
- Causes serious eye irritation.[\[1\]](#)
- May cause damage to organs (Eyes, Central nervous system).

Personal Protective Equipment (PPE): Always wear the following PPE when handling **Basolite F300**:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: A dust mask (type N95 or equivalent) is recommended, especially when handling the powder form.[\[1\]](#)
- Body Protection: A laboratory coat.

Step-by-Step Disposal Protocol for Basolite F300

Basolite F300 must be treated as hazardous waste. Do not dispose of it down the drain or in regular trash.

- Waste Segregation:
 - Collect all **Basolite F300** waste, including contaminated materials such as gloves, wipes, and weighing paper, in a dedicated and clearly labeled hazardous waste container.
 - Do not mix **Basolite F300** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management guidelines.
- Waste Container Requirements:
 - Use a container that is compatible with the chemical. A high-density polyethylene (HDPE) or glass container is generally suitable.
 - The container must have a secure, leak-proof lid and be in good condition.
 - Ensure the container is clearly labeled as "Hazardous Waste" and includes the full chemical name ("**Basolite F300**" or "Iron(III) 1,3,5-benzenetricarboxylate"). The label should also include the date when the waste was first added to the container.
- Storage of Waste:
 - Store the hazardous waste container in a designated satellite accumulation area within the laboratory.

- This area should be away from general laboratory traffic and incompatible materials.
- Keep the container closed at all times, except when adding waste.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management service to schedule a pickup.
 - Provide them with accurate information about the waste, including its composition and quantity.
 - Follow their specific procedures for waste pickup and documentation.

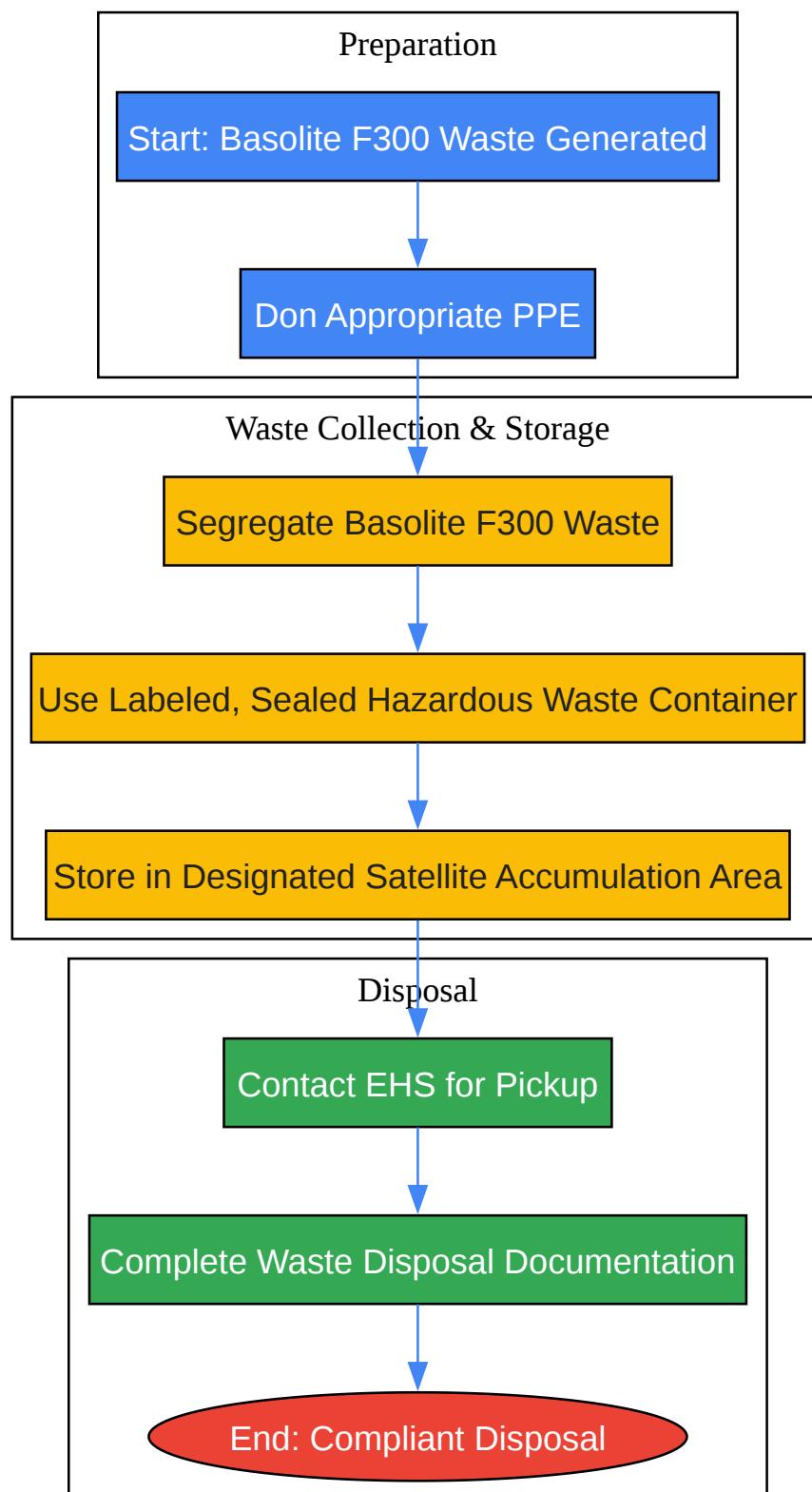
Quantitative Data Summary

For quick reference, the key physical and safety properties of **Basolite F300** are summarized in the table below.

Property	Value
Chemical Name	Iron(III) 1,3,5-benzenetricarboxylate
CAS Number	1195763-37-1
Physical Form	Solid powder
Bulk Density	0.16 - 0.35 g/cm ³
Hazard Classifications	Acute Toxicity 4 (Oral), Skin Irritation 2, Eye Irritation 2, STOT SE 2

Disposal Workflow Diagram

The following diagram illustrates the step-by-step process for the proper disposal of **Basolite F300**.



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Caption: Workflow for the proper disposal of **Basolite F300**.

By following these procedures, you can ensure the safe and environmentally responsible disposal of **Basolite F300**, contributing to a safer laboratory environment for everyone.

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References

- 1. Basolite F300 produced by BASF 1195763-37-1 [sigmaaldrich.com]
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